

An In-depth Technical Guide to the Synthesis and Purification of N-Methylolmaleimide

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Compound of Interest

Compound Name: *N-Methylolmaleimide*

Cat. No.: *B018391*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification methods for **N-Methylolmaleimide**, a key reagent in bioconjugation and polymer chemistry. This document details the prevalent synthesis pathway, purification protocols, and relevant characterization data to assist researchers in obtaining high-purity **N-Methylolmaleimide** for their applications.

Introduction

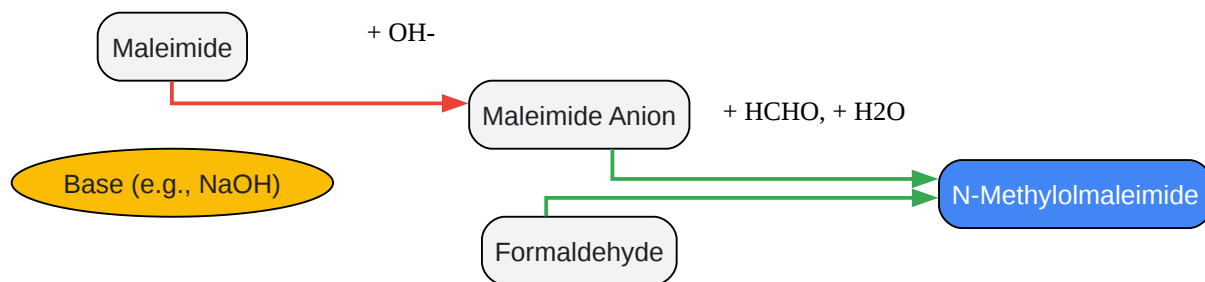
N-Methylolmaleimide (also known as N-hydroxymethylmaleimide) is a bifunctional molecule featuring a reactive maleimide group and a hydroxyl group. The maleimide moiety readily participates in Michael addition reactions, particularly with thiol groups found in proteins and peptides, forming stable thioether bonds. The hydroxyl group offers a handle for further chemical modification, making **N-Methylolmaleimide** a valuable crosslinking agent and building block in the synthesis of functional polymers and bioconjugates. Accurate and reproducible synthesis and purification of this compound are critical for ensuring the reliability and efficacy of downstream applications in drug development and materials science.

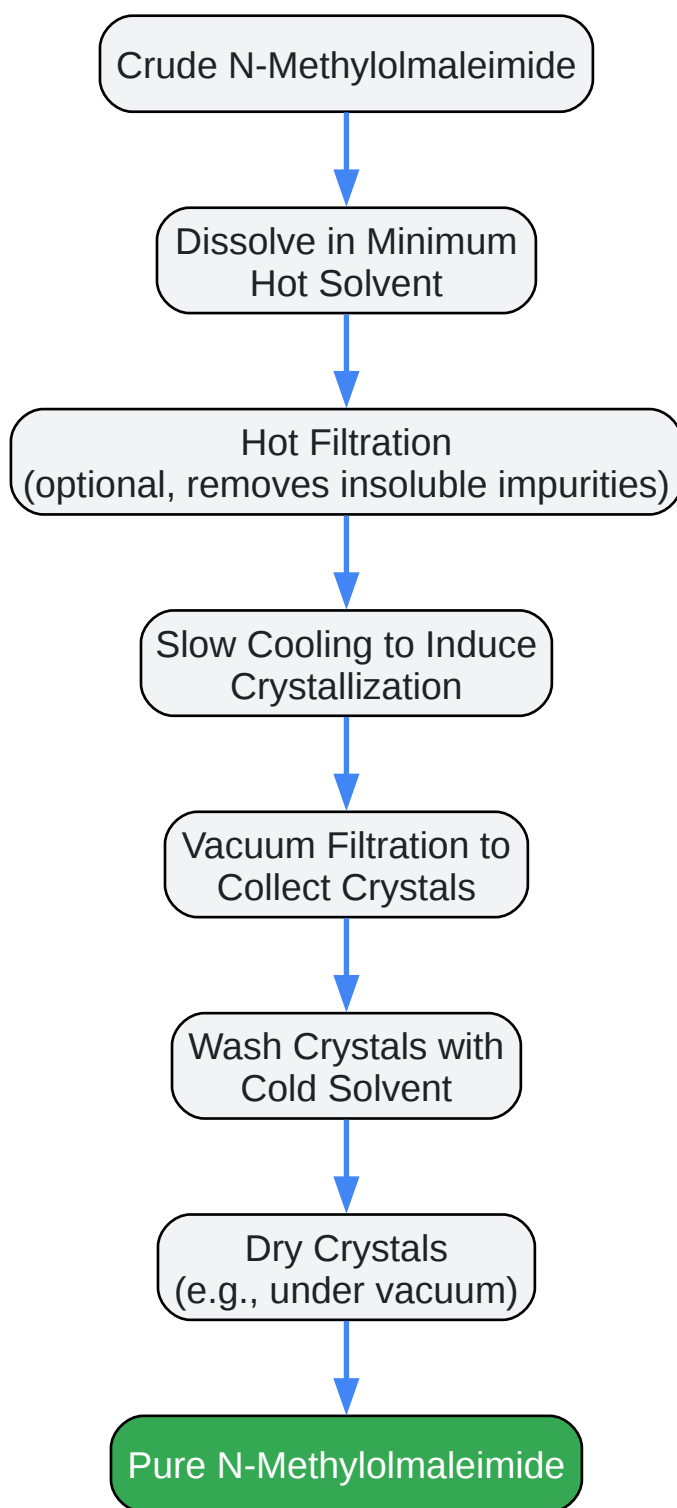
Synthesis of N-Methylolmaleimide

The primary and most direct method for the synthesis of **N-Methylolmaleimide** involves the reaction of maleimide with formaldehyde. This reaction is typically carried out in an aqueous basic solution.

Reaction Pathway

The synthesis proceeds via the nucleophilic addition of the deprotonated maleimide nitrogen to the electrophilic carbonyl carbon of formaldehyde.





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